

In-Depth Technical Guide to the Health and Safety of 4,4'-Divinylbiphenyl

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 4,4'-Divinylbiphenyl

Cat. No.: B1366803

[Get Quote](#)

This guide provides comprehensive health and safety information for **4,4'-Divinylbiphenyl**, tailored for researchers, scientists, and drug development professionals. It covers toxicological data, handling procedures, and emergency protocols, alongside detailed experimental methodologies.

Chemical and Physical Properties

4,4'-Divinylbiphenyl is a solid organic compound with the following properties:

Property	Value	Source
CAS Number	4433-13-0	[1]
Molecular Formula	C ₁₆ H ₁₄	[1]
Molecular Weight	206.28 g/mol	[2]
Appearance	Off-white to light yellow solid	[3]
Melting Point	153 °C	[1]
Boiling Point (Predicted)	341.6 ± 22.0 °C	[1]
Density (Predicted)	0.998 ± 0.06 g/cm ³	[1]
Flash Point (Predicted)	170.246 °C	[1]
Storage Temperature	-20°C, stored under nitrogen	[3]


Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4,4'-Divinylbiphenyl** is classified with the following hazards:

Hazard Class	GHS Code	Hazard Statement
Acute toxicity, Oral	H302	Harmful if swallowed
Skin corrosion/irritation	H315	Causes skin irritation
Serious eye damage/eye irritation	H319	Causes serious eye irritation
Specific target organ toxicity, single exposure	H335	May cause respiratory irritation
Hazardous to the aquatic environment, long-term	H413	May cause long lasting harmful effects to aquatic life

Signal Word: Warning

GHS Pictogram:

 alt text

Toxicological Summary

Specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **4,4'-Divinylbiphenyl** are not readily available in the public domain. However, based on the GHS classification H302 ("Harmful if swallowed"), the oral LD50 is expected to be in the range of 300 to 2000 mg/kg for rats.

The toxicity of biphenyl, the parent compound, has been more extensively studied. Biphenyl is metabolized in the liver to various hydroxylated compounds, with 4-hydroxybiphenyl being a major metabolite. Some metabolites of biphenyl have shown evidence of genotoxicity. Chronic exposure to biphenyl has been associated with kidney and liver toxicity in animal studies. Given the structural similarity, it is prudent to assume that **4,4'-Divinylbiphenyl** may exhibit similar toxicological properties.

Experimental Protocols for Toxicological Assessment

The following sections detail the standardized OECD (Organisation for Economic Co-operation and Development) guidelines for assessing the acute toxicity of a chemical substance like **4,4'-Divinylbiphenyl**.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is designed to estimate the acute oral toxicity of a substance.[\[4\]](#)

- Principle: A stepwise procedure is used with a small number of animals per step. The outcome of each step (mortality or survival) determines the dose for the next step. The method aims to classify the substance into a specific toxicity class rather than determining a precise LD50 value.[\[4\]](#)
- Test Animals: Healthy, young adult rats of a single sex (usually females) are used.[\[4\]](#)
- Procedure:
 - Animals are fasted prior to dosing.
 - The substance is administered orally by gavage in a single dose.
 - A starting dose is chosen from a series of fixed dose levels (5, 50, 300, 2000 mg/kg body weight).
 - Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
 - Body weight is recorded weekly.
 - A gross necropsy is performed on all animals at the end of the observation period.
- Interpretation: The toxicity class is determined based on the dose level at which mortality is observed.

Acute Dermal Toxicity - OECD Test Guideline 402

This guideline outlines the procedure for assessing acute toxicity via dermal exposure.^[5]^[6]

- Principle: The substance is applied to the skin of the test animals in a single dose.^[5]
- Test Animals: Healthy young adult rats, rabbits, or guinea pigs with healthy, intact skin are used.^[6]
- Procedure:
 - The fur is removed from the dorsal area of the trunk of the test animals 24 hours before the test.
 - The test substance is applied uniformly over an area of at least 10% of the body surface.
 - The treated area is covered with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.
 - Animals are observed for signs of toxicity and mortality for at least 14 days.
 - Body weight is recorded weekly.
 - A gross necropsy is performed on all animals at the end of the study.
- Limit Test: A limit test at a dose of 2000 mg/kg body weight can be performed to determine if the substance has low dermal toxicity.^[5]

Acute Inhalation Toxicity - OECD Test Guideline 403

This test evaluates the toxicity of a substance when inhaled.^[7]^[8]

- Principle: Animals are exposed to the test substance in the form of a gas, vapor, or aerosol in a specially designed inhalation chamber for a defined period (typically 4 hours).^[7]
- Test Animals: Young adult rats are the preferred species.^[9]
- Procedure:

- Animals are placed in whole-body or nose-only exposure chambers.
- The concentration of the test substance in the chamber is maintained at a constant level.
- Animals are exposed for a standard duration, usually 4 hours.
- Following exposure, animals are observed for at least 14 days for signs of toxicity and mortality.
- Body weights are recorded at regular intervals.
- A full necropsy is performed on all animals.
- LC50 Determination: The test is typically conducted at a range of concentrations to determine the LC50, the concentration that is lethal to 50% of the test animals.^[7]

Safe Handling and Personal Protective Equipment (PPE)

Due to its hazardous properties, strict safety precautions must be followed when handling **4,4'-Divinylbiphenyl**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use a closed system for transfers and reactions where possible to minimize dust and vapor generation.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
 - Wear a lab coat or chemical-resistant suit.

- Use chemically resistant gloves (e.g., nitrile rubber, neoprene). Double gloving is recommended.
- Respiratory Protection: If working outside a fume hood or if dust/aerosol generation is likely, use a NIOSH-approved respirator with a particulate filter.

Hygiene Measures

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visualizations

Experimental Workflow for Acute Oral Toxicity Testing

Caption: Workflow for OECD 423 Acute Oral Toxicity Test.

Hypothesized Metabolic Pathway of 4,4'-Divinylbiphenyl

Caption: Hypothesized metabolic pathway for 4,4'-Divinylbiphenyl.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4,4'-Divinylbiphenyl | lookchem [lookchem.com]
- 2. 4,4'-Diethenyl-1,1'-biphenyl | C₁₆H₁₄ | CID 10987445 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4,4'-Divinylbiphenyl | 4433-13-0 [chemicalbook.com]
- 4. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 5. nucro-technics.com [nucro-technics.com]
- 6. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- 7. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services [toxicology-ind.com]
- 8. OECD No. 403: Acute Inhalation Test - Analytice [analytice.com]
- 9. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Health and Safety of 4,4'-Divinylbiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1366803#health-and-safety-information-for-4-4-divinylbiphenyl\]](https://www.benchchem.com/product/b1366803#health-and-safety-information-for-4-4-divinylbiphenyl)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com